

An In-depth Technical Guide to the Solubility of 5-Ethylpyridin-2-amine

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Compound of Interest

Compound Name: 5-Ethylpyridin-2-amine

Cat. No.: B025451

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **5-Ethylpyridin-2-amine**. While specific quantitative solubility data for **5-Ethylpyridin-2-amine** in various solvents is not readily available in the reviewed literature, this document outlines the foundational principles of its expected solubility based on its chemical structure. More importantly, it provides a detailed experimental protocol for the precise determination of its solubility, a critical parameter for its application in research, synthesis, and pharmaceutical development.

Introduction to 5-Ethylpyridin-2-amine

5-Ethylpyridin-2-amine is a substituted pyridine derivative with the chemical formula C₇H₁₀N₂. Its structure, featuring both a basic pyridine ring and an amino group, suggests a degree of polarity that influences its interaction with different solvents. The presence of the ethyl group introduces a nonpolar characteristic, making its solubility behavior dependent on the overall balance between these polar and nonpolar moieties. Understanding its solubility is crucial for applications such as reaction chemistry, formulation development, and purification processes.

Predicted Solubility Profile

Based on the principles of "like dissolves like," the solubility of **5-Ethylpyridin-2-amine** can be predicted qualitatively. The amino and pyridine nitrogen atoms can act as hydrogen bond acceptors, and the amino group can also act as a hydrogen bond donor. This suggests that **5-Ethylpyridin-2-amine** will have moderate solubility in polar solvents like water and methanol, but limited solubility in nonpolar solvents like hexane and chloroform.

Ethylpyridin-2-amine is likely to be soluble in protic solvents such as water and alcohols. The aromatic pyridine ring may also allow for pi-pi stacking interactions, contributing to its solubility in aromatic solvents. Conversely, the nonpolar ethyl group may enhance its solubility in less polar organic solvents.

Quantitative Solubility Data

A thorough search of scientific literature and chemical databases did not yield specific quantitative data on the solubility of **5-Ethylpyridin-2-amine** in various solvents. The following table is therefore presented as a template for researchers to populate with experimentally determined values.

Solvent	Chemical Formula	Polarity Index	Temperature (°C)	Solubility (g/100 mL)	Molarity (mol/L)
Water	H ₂ O	10.2	25	Data not available	Data not available
Ethanol	C ₂ H ₅ OH	4.3	25	Data not available	Data not available
Methanol	CH ₃ OH	5.1	25	Data not available	Data not available
Acetone	C ₃ H ₆ O	5.1	25	Data not available	Data not available
Dichloromethane	CH ₂ Cl ₂	3.1	25	Data not available	Data not available
Toluene	C ₇ H ₈	2.4	25	Data not available	Data not available
Hexane	C ₆ H ₁₄	0.1	25	Data not available	Data not available

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of the solubility of **5-Ethylpyridin-2-amine**.

Objective: To quantitatively determine the solubility of **5-Ethylpyridin-2-amine** in a specific solvent at a controlled temperature.

Materials:

- **5-Ethylpyridin-2-amine** (high purity)
- Selected solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Temperature-controlled shaker or incubator
- Thermostatic water bath
- Vials with airtight seals
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE or nylon)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **5-Ethylpyridin-2-amine** to a known volume of the selected solvent in a sealed vial. The excess solid should be clearly visible.
 - Place the vial in a temperature-controlled shaker or incubator set to the desired temperature (e.g., 25 °C).
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure saturation.
- Sample Withdrawal and Filtration:

- After equilibration, allow the vial to stand undisturbed in a thermostatic water bath at the same temperature for at least 4 hours to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid crystallization.
- Immediately filter the withdrawn sample through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.

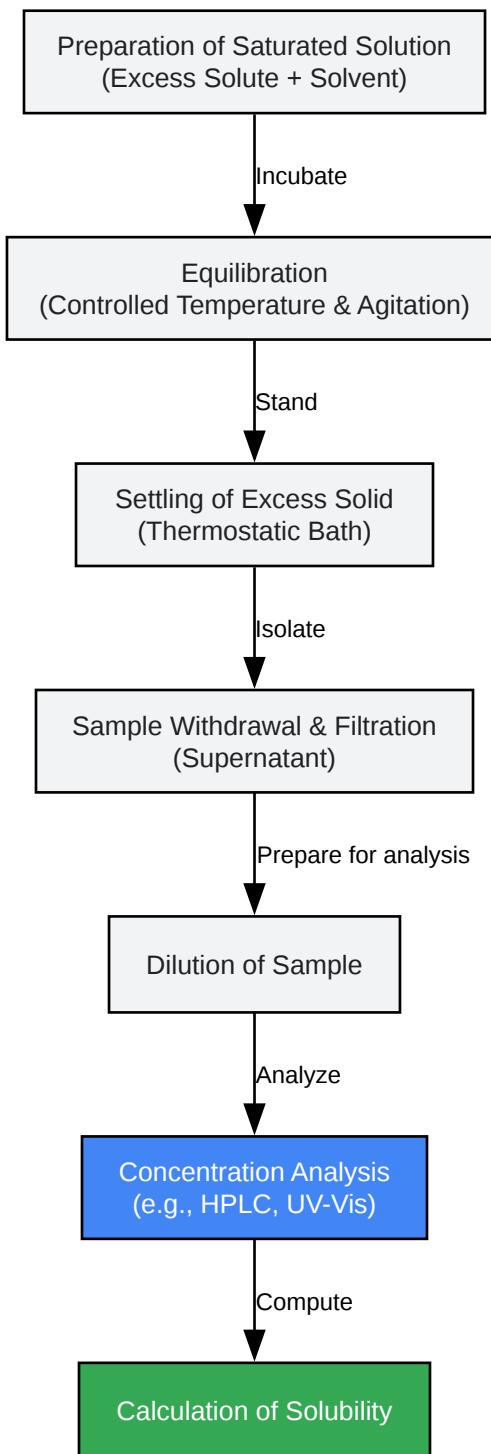
- Quantification:
 - Dilute the filtered solution with the same solvent to a concentration suitable for the chosen analytical method.
 - Analyze the concentration of **5-Ethylpyridin-2-amine** in the diluted solution using a calibrated HPLC or UV-Vis spectrophotometer.
 - Prepare a calibration curve using standard solutions of known concentrations of **5-Ethylpyridin-2-amine** in the same solvent.
- Calculation of Solubility:
 - From the concentration obtained from the analytical measurement and the dilution factor, calculate the concentration of the saturated solution.
 - Express the solubility in the desired units, such as g/100 mL or mol/L.

Solubility (g/100 mL) = (Concentration of saturated solution in g/mL) x 100

Solubility (mol/L) = (Concentration of saturated solution in g/L) / (Molecular Weight of **5-Ethylpyridin-2-amine**)

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of a compound.

This structured approach ensures the generation of accurate and reproducible solubility data, which is essential for the effective utilization of **5-Ethylpyridin-2-amine** in various scientific and

industrial applications.

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